

Physical properties of 4-Bromofuran-2-carboxaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Bromo-2-furaldehyde

Cat. No.: B1334072

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An In-depth Technical Guide on the Physical Properties of 4-Bromofuran-2-carboxaldehyde

Introduction

4-Bromofuran-2-carboxaldehyde, also known as **4-bromo-2-furaldehyde**, is a halogenated heterocyclic aldehyde. Its unique structure, featuring a furan ring substituted with both a bromine atom and a formyl group, makes it a valuable intermediate in organic synthesis. This document provides a comprehensive overview of the known physical properties of 4-Bromofuran-2-carboxaldehyde, intended for researchers, scientists, and professionals in drug development.

Chemical Structure and Identifiers

- IUPAC Name: 4-bromofuran-2-carbaldehyde
- Synonyms: **4-Bromo-2-furaldehyde**, 4-Bromofurfural, 4-Bromo-2-formylfuran[\[1\]](#)
- CAS Number: 21921-76-6[\[1\]](#)[\[2\]](#)
- Molecular Formula: C₅H₃BrO₂[\[1\]](#)
- Molecular Weight: 174.98 g/mol [\[1\]](#)[\[2\]](#)

Quantitative Physical Properties

The physical characteristics of 4-Bromofuran-2-carboxaldehyde have been determined through various analytical methods. The following table summarizes the key quantitative data available for this compound.

Property	Value	Source(s)
Melting Point	54-58 °C	[2]
Boiling Point	112 °C at 16 mmHg	
Density (Predicted)	1.748 ± 0.06 g/cm³	
Flash Point	> 110 °C (> 230 °F)	[2]
Vapor Pressure	0.0883 mmHg at 25 °C	
Appearance	White to orange to green powder or crystal	[2]

Experimental Protocols

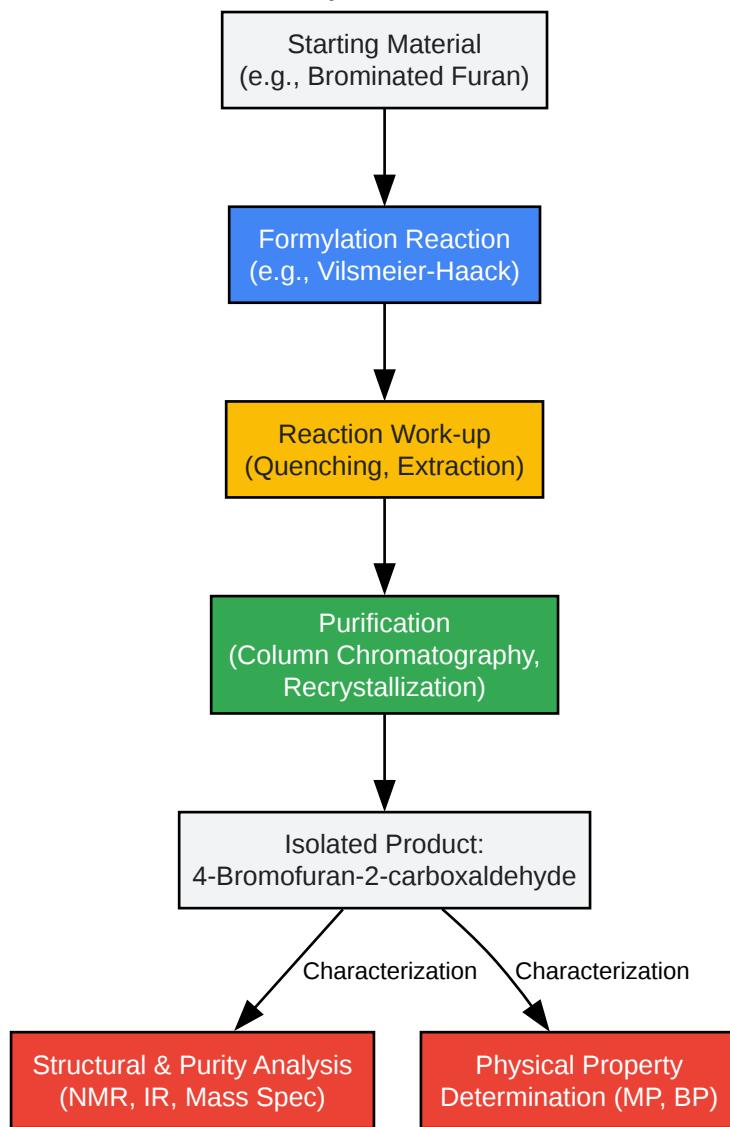
While specific experimental protocols for the determination of all physical properties of 4-Bromofuran-2-carboxaldehyde are not extensively detailed in single publications, general methodologies for the characterization of similar organic compounds are well-established.

Synthesis and Purification

The synthesis of substituted furan aldehydes often involves the formylation of a brominated furan precursor. A general approach, adapted from procedures for related compounds, is outlined below.

Logical Workflow for Synthesis and Characterization

General Workflow for Synthesis and Characterization

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Caption: General workflow for the synthesis and characterization of a substituted furan.

- Reaction Setup: A brominated furan precursor is dissolved in an appropriate anhydrous solvent under an inert atmosphere.
- Formylation: A formylating agent (e.g., a Vilsmeier reagent prepared from DMF and a chlorinating agent) is added, typically at a controlled low temperature.
- Monitoring: The reaction progress is monitored using techniques like Thin-Layer Chromatography (TLC)[3].

- Work-up: Upon completion, the reaction is quenched, followed by extraction to isolate the crude product.
- Purification: The crude product is purified, commonly by column chromatography or recrystallization, to yield pure 4-Bromofuran-2-carboxaldehyde.

Characterization Methods

- Melting Point Determination:
 - A small amount of the purified solid is packed into a capillary tube.
 - The tube is placed in a melting point apparatus.
 - The temperature is slowly increased, and the range from which the solid begins to melt until it becomes completely liquid is recorded. For 4-Bromofuran-2-carboxaldehyde, this is expected to be in the 54-58 °C range[2].
- Spectroscopic Analysis:
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are used to confirm the chemical structure, ensuring the correct placement of the bromo and aldehyde functional groups on the furan ring.
 - Infrared (IR) Spectroscopy: IR analysis is used to identify characteristic functional groups. A strong absorption band corresponding to the aldehyde carbonyl (C=O) stretch would be expected.
 - Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight of the compound (174.98 g/mol) and provides information about its fragmentation pattern, further corroborating the structure.

Solubility and Storage

- Solubility: While detailed quantitative solubility data is not readily available, furan-based aldehydes typically exhibit solubility in common organic solvents such as ethers, chloroform, and acetone.

- Storage: It is recommended to store 4-Bromofuran-2-carboxaldehyde in a cool, dry place, typically at 2-8°C, away from light and moisture to prevent degradation[2].

Safety and Handling

4-Bromofuran-2-carboxaldehyde is classified as an irritant. It is irritating to the eyes, respiratory system, and skin. Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, and a lab coat), should be employed when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

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References

- 1. 4-Bromo-2-furaldehyde - High purity | EN [georganics.sk]
- 2. 4-ブロモ-2-フルアルデヒド 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Physical properties of 4-Bromofuran-2-carboxaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1334072#physical-properties-of-4-bromofuran-2-carboxaldehyde>

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